Application Note: Synthesis Protocols for 2-Morpholinemethanamine, 4-(1-methylethyl)-

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Compound of Interest	
Compound Name:	*2-Morpholinemethanamine,4-(1-methylethyl)-(9CI)*
CAS No.:	*141815-07-8*
Cat. No.:	*B119040*

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Executive Summary

This Application Note details the high-fidelity synthesis of 2-Morpholinemethanamine, 4-(1-methylethyl)- (also known as 4-isopropyl-2-(aminomethyl)morpholine). This scaffold is a critical intermediate in the development of neurokinin-1 (NK1) receptor antagonists, antidepressants (e.g., Reboxetine analogues), and various bioactive heterocyclic libraries.

The primary challenge in synthesizing this molecule lies in regioselectivity. Direct alkylation of the commercially available 2-morpholinemethanamine often leads to uncontrolled poly-alkylation or preferential reaction at the more nucleophilic primary exocyclic amine rather than the desired secondary ring nitrogen.

To ensure structural integrity and high yield, this guide presents a Convergent Functionalization Strategy. We utilize 2-(hydroxymethyl)morpholine as the starting material, installing the isopropyl group on the ring nitrogen before generating the primary amine. This "Protection-Free" pathway minimizes step count while maximizing regiocontrol.

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Strategic Pathway Analysis

The synthesis is divided into two distinct phases to ensure the correct placement of the isopropyl group.

Phase 1: N-Alkylation (Reductive Amination)

We employ a reductive amination using acetone and sodium triacetoxyborohydride (STAB). This method is preferred over direct alkylation with isopropyl halides to suppress over-alkylation (quaternization) and eliminate elimination side-products.

Phase 2: Functional Group Interconversion (FGI)

The hydroxymethyl group is converted to the primary amine via a Mesylate-Azide-Reduction sequence. This is chosen over the Mitsunobu reaction for its scalability and ease of purification.

Pathway Visualization

The following diagram outlines the logical flow of the synthesis.

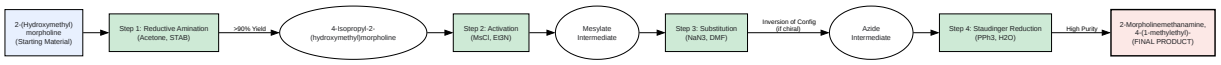

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Figure 1: Step-wise synthetic pathway from 2-(hydroxymethyl)morpholine to the target amine, ensuring N4-alkylation selectivity.

Detailed Experimental Protocols

Step 1: Synthesis of 4-Isopropyl-2-(hydroxymethyl)morpholine

Rationale: Direct alkylation with isopropyl bromide requires high temperatures and often leads to elimination products (propene). Reductive amination with acetone is mild and selective for the secondary amine.

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Reagents & Stoichiometry:

Reagent	Equiv.	Role
2-(Hydroxymethyl)morpholine	**1.0**	**Substrate**
Acetone	3.0	Carbonyl Source
Sodium Triacetoxyborohydride (STAB)	1.4	Reductant
Acetic Acid (AcOH)	1.0	Catalyst

| Dichloromethane (DCM) | Solvent | 0.2 M Conc. |

Protocol:

- Dissolution: In a flame-dried round-bottom flask under Argon, dissolve 2-(hydroxymethyl)morpholine (10.0 mmol) in anhydrous DCM (50 mL).
- Imine Formation: Add Acetone (30.0 mmol) and Acetic Acid (10.0 mmol). Stir at room temperature (RT) for 30 minutes to allow equilibrium formation of the iminium species.
- Reduction: Cool the mixture to 0°C. Add STAB (14.0 mmol) portion-wise over 15 minutes. (Caution: Mild gas evolution).
- Reaction: Allow the mixture to warm to RT and stir for 12–16 hours. Monitor by TLC (MeOH/DCM 1:9, stain with Ninhydrin or KMnO4).
- Workup: Quench with saturated aqueous NaHCO3 (30 mL). Stir vigorously for 20 minutes until gas evolution ceases. Separate the organic layer.[1][2] Extract the aqueous layer with DCM (2 x 30 mL).
- Purification: Dry combined organics over Na2SO4, filter, and concentrate. The crude oil is typically >90% pure and can be used directly. If necessary, purify via short-path distillation or flash chromatography.

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Step 2 & 3: Mesylation and Azidation

Rationale: Converting the alcohol to a mesylate (OMs) creates a good leaving group. Subsequent displacement with Sodium Azide (NaN3) installs the nitrogen atom. This avoids the use of dead-end protecting groups.

Reagents & Stoichiometry:

Reagent	Equiv.	Role
Methanesulfonyl Chloride (MsCl)	**1.2**	**Activating Agent**
Triethylamine (TEA)	1.5	Base
Sodium Azide (NaN3)	2.0	Nucleophile

| DMF | Solvent | Polar Aprotic |

Protocol:

- Activation: Dissolve the product from Step 1 (10 mmol) in DCM (40 mL) and TEA (15 mmol). Cool to 0°C.[2]
- Add MsCl (12 mmol) dropwise. Stir for 1 hour at 0°C.
- Quench/Wash: Wash with cold water (2x), brine, dry (Na2SO4), and concentrate to yield the unstable mesylate. Do not store.
- Substitution: Immediately dissolve the mesylate residue in anhydrous DMF (20 mL).
- Add NaN3 (20 mmol). (Caution: Azides are toxic and shock-sensitive; use a blast shield).
- Heat to 60°C for 4–6 hours.
- Workup: Dilute with Diethyl Ether (100 mL) and wash with water (3 x 50 mL) to remove DMF and excess azide. Dry organic layer and concentrate carefully (azides can be volatile).

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Step 4: Staudinger Reduction to Final Product

Rationale: The Staudinger reduction is chemoselective for azides, leaving the tertiary amine (morpholine nitrogen) and the isopropyl group untouched. It is safer than hydrogenation for lab-scale synthesis of volatile amines.

Protocol:

- Reaction: Dissolve the crude azide (from Step 3) in THF (30 mL). Add Triphenylphosphine (PPh3, 1.1 equiv).
- Stir at RT for 2 hours until nitrogen evolution ceases (formation of iminophosphorane).
- Hydrolysis: Add Water (2 mL) and heat to 50°C for 3 hours.
- Purification (Critical):
  - Acidify the mixture with 1M HCl (extracts the amine into water; PPh3 and POPh3 remain in organic).
  - Wash the aqueous layer with Ethyl Acetate (3x) to remove phosphorus byproducts.
  - Basify the aqueous layer to pH >12 with NaOH pellets.
  - Extract the free amine into DCM (4 x 30 mL).
  - Dry (Na2SO4) and concentrate.

Final Product Form: The free base is an oil. For storage, convert to the dihydrochloride salt by adding 2M HCl in ether.

Analytical Verification (Self-Validating System)

To confirm the success of the synthesis, compare spectral data against these expected parameters.

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Technique	Diagnostic Signal	Structural Confirmation
1H NMR	1.05 ppm (d, 6H)	Confirms Isopropyl methyls ( ).
1H NMR	2.6-2.8 ppm (m, 1H)	Septet indicating Isopropyl CH attached to Nitrogen.
1H NMR	2.5-2.6 ppm (d, 2H)	Exocyclic methylene ( ) adjacent to chiral center.
13C NMR	~54 ppm	Methine carbon of the isopropyl group.
MS (ESI)	[M+H]+ = 159.15	Molecular ion peak matching C8H18N2O.

Safety & Handling Application Note

- Sodium Azide: Highly toxic. Reacts with acid to form hydrazoic acid (explosive/toxic). Quench all azide waste with dilute sodium nitrite/sulfuric acid or specific commercial quenchers before disposal.
- Storage: The final amine absorbs CO2 from the air (carbamate formation). Store under Argon or as the HCl salt.
- Stereochemistry: If starting with chiral 2-(hydroxymethyl)morpholine (e.g., the (S)-enantiomer), Step 3 (Azidation) proceeds with inversion of configuration if the mechanism is pure SN2 on the mesylate. However, if the starting material is racemic, the product will be racemic.

References

- Reductive Amination Protocol: Abdel-Magid, A. F., Carson, K. G., Harris, B. D., Maryanoff, C. A., & Shah, R. D. (1996). Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride. The Journal of Organic Chemistry, 61(11), 3849–3862. Link

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- Staudinger Reduction: Gololobov, Y. G., & Kasukhin, L. F. (1992). Recent advances in the Staudinger reaction. Tetrahedron, 48(8), 1353-1406. Link
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Sources

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- 2. Organic Syntheses Procedure [orgsyn.org]
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